

# Molecular Weight of 4-Methoxybenzaldehyde-d1: A Technical Overview

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## Compound of Interest

Compound Name: 4-Methoxybenzaldehyde-d1

Cat. No.: B099111

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This guide provides a focused analysis of the molecular weight of **4-Methoxybenzaldehyde-d1**, a deuterated isotopologue of 4-Methoxybenzaldehyde. It is intended for researchers, scientists, and professionals in drug development and other scientific fields who require precise molecular weight information for this compound.

## Core Concept: Isotopic Substitution

**4-Methoxybenzaldehyde-d1** is structurally identical to 4-Methoxybenzaldehyde, with the exception that one of the hydrogen (H) atoms has been replaced by its heavier, stable isotope, deuterium (D). This single substitution of a neutron-containing hydrogen isotope results in a predictable increase in the compound's overall molecular weight.

## Chemical and Molecular Data

The standard chemical formula for 4-Methoxybenzaldehyde is  $C_8H_8O_2$ .<sup>[1][2]</sup> For the deuterated version, **4-Methoxybenzaldehyde-d1**, the formula is  $C_8H_7DO_2$ . The molecular weight is calculated by summing the atomic weights of the constituent atoms.

The following table summarizes the relevant atomic and molecular weights used in this calculation.

Atom/Molecule	Symbol/Formula	Atomic/Molecular Weight ( g/mol )
Hydrogen (Protium)	$^1\text{H}$	1.007825
Deuterium	D or $^2\text{H}$	2.014102[3][4]
4-Methoxybenzaldehyde	$\text{C}_8\text{H}_8\text{O}_2$	136.1479[1][5]
4-Methoxybenzaldehyde-d1	$\text{C}_8\text{H}_7\text{DO}_2$	137.1542

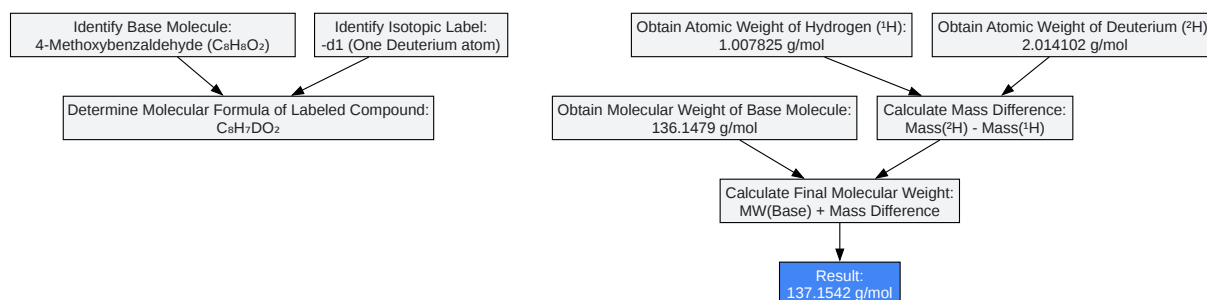
The calculation for the molecular weight of **4-Methoxybenzaldehyde-d1** is as follows:

- Molecular Weight of  $\text{C}_8\text{H}_8\text{O}_2$ : 136.1479 g/mol
- Subtract the mass of one Hydrogen atom:  $136.1479 \text{ g/mol} - 1.007825 \text{ g/mol} = 135.140075 \text{ g/mol}$
- Add the mass of one Deuterium atom:  $135.140075 \text{ g/mol} + 2.014102 \text{ g/mol} = 137.154177 \text{ g/mol}$

Therefore, the calculated molecular weight for **4-Methoxybenzaldehyde-d1** is approximately 137.1542 g/mol .

## Logical Workflow for Molecular Weight Determination

The process of determining the molecular weight of an isotopically labeled compound is a straightforward logical progression. It begins with identifying the base molecule and the specific isotopic substitution, followed by a calculation based on the precise masses of the isotopes involved.



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Caption: Workflow for calculating the molecular weight of **4-Methoxybenzaldehyde-d1**.

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## References

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